

Essential Safety and Operational Guide for Handling (-)-Albine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Albine

Cat. No.: B1615923

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **(-)-Albine** (CAS Number: 53915-26-7), also known as Albine hydrochloride. Adherence to these procedures is vital to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(-)-Albine hydrochloride is classified as an Acute Toxicity Category 4 substance for oral, dermal, and inhalation routes. The signal word for this chemical is "Warning".

Hazard Summary Table

Hazard Class	GHS Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.
Acute Toxicity, Dermal	H312	Harmful in contact with skin.
Acute Toxicity, Inhalation	H332	Harmful if inhaled.

Recommended Personal Protective Equipment (PPE)

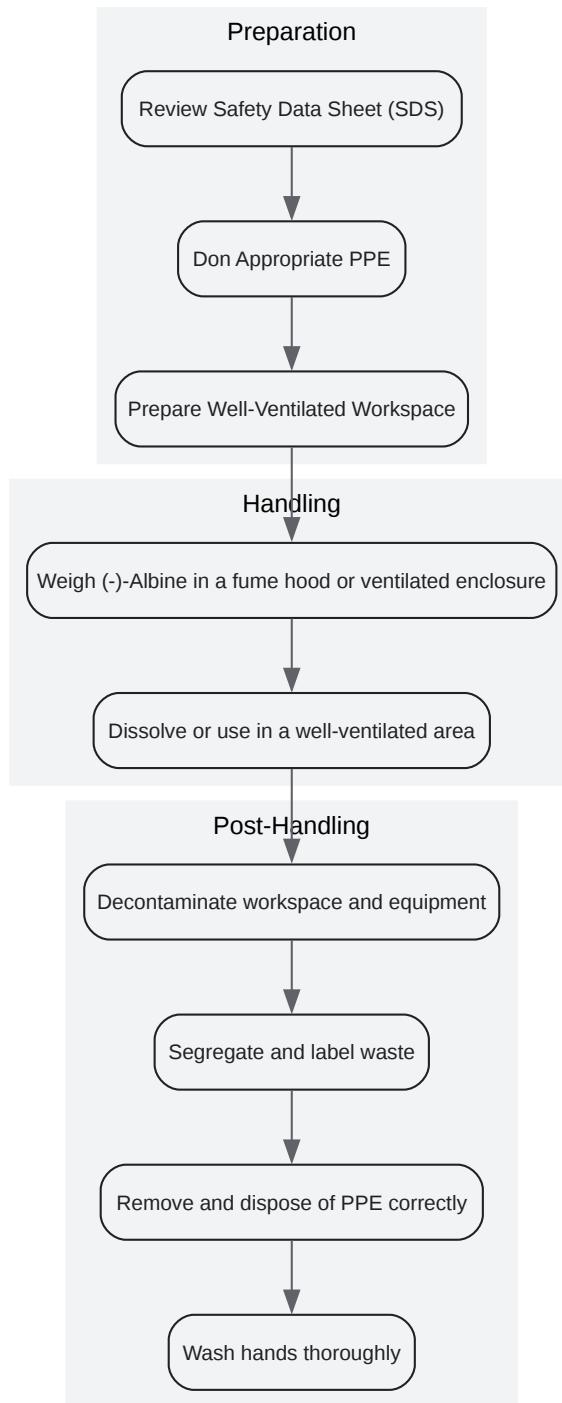
To mitigate exposure risks, the following PPE is mandatory when handling **(-)-Albine**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents dermal absorption.
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or dust.
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is required.	Prevents inhalation of harmful particles.

Operational Plan for Handling **(-)-Albine**

A systematic approach to handling **(-)-Albine** is essential to minimize risk. The following workflow outlines the key steps from preparation to post-handling procedures.

Operational Workflow for Handling (-)-Albine

[Click to download full resolution via product page](#)Caption: Operational Workflow for Handling **(-)-Albine**

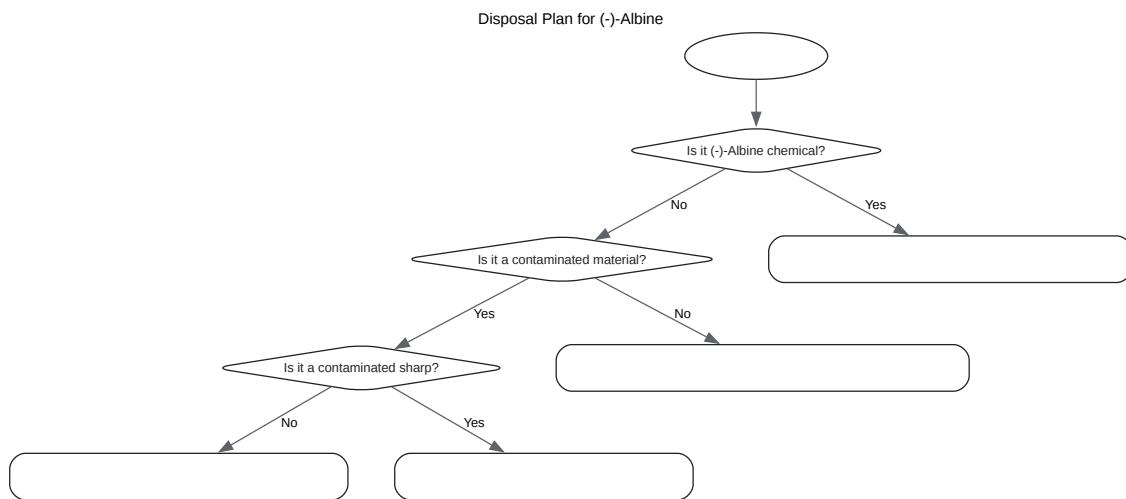
Disposal Plan for (-)-Albine and Contaminated Materials

Proper disposal of **(-)-Albine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines

- Chemical Waste: Unused or excess **(-)-Albine** should be disposed of as hazardous chemical waste.
- Contaminated Materials: All materials that have come into contact with **(-)-Albine**, including gloves, weighing papers, and pipette tips, must be treated as hazardous waste.
- Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The defaced, empty container can then be disposed of according to institutional guidelines.

The following decision-making process outlines the disposal procedure:



[Click to download full resolution via product page](#)

Caption: Disposal Plan for **(-)-Albine**

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling **(-)-Albine**]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615923#personal-protective-equipment-for-handling-albine\]](https://www.benchchem.com/product/b1615923#personal-protective-equipment-for-handling-albine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com